

A Head-to-Head Comparison of Levosimendan and Milrinone in Cardiac Surgery

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Levosimendan D3

Cat. No.: B15142733

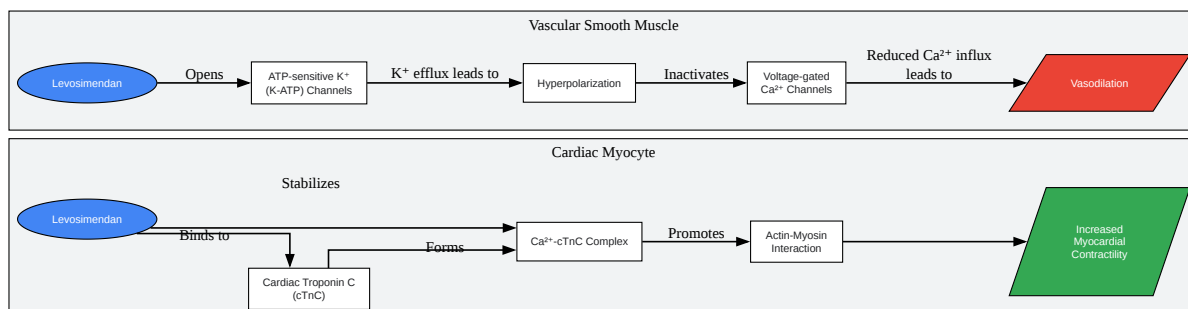
[Get Quote](#)

For researchers, scientists, and drug development professionals, understanding the nuanced hemodynamic effects of inotropic agents is critical in the context of cardiac surgery. This guide provides an objective comparison of two commonly used drugs, Levosimendan and Milrinone, supported by experimental data from clinical studies. We delve into their mechanisms of action, present quantitative hemodynamic data in structured tables, and detail the experimental protocols of key studies to aid in informed decision-making for future research and clinical applications.

Levosimendan, a calcium sensitizer, and Milrinone, a phosphodiesterase III (PDE-III) inhibitor, are both utilized to manage low cardiac output syndrome following cardiac surgery. Their distinct mechanisms of action, however, lead to different hemodynamic profiles. Levosimendan enhances myocardial contractility by increasing the sensitivity of troponin C to calcium, a process that does not increase myocardial oxygen demand.^{[1][2]} It also exhibits vasodilatory effects through the opening of ATP-sensitive potassium (K-ATP) channels in vascular smooth muscle.^[2] In contrast, Milrinone increases intracellular cyclic adenosine monophosphate (cAMP) levels by inhibiting its breakdown by PDE-III.^[3] This leads to protein kinase A (PKA) activation, resulting in increased intracellular calcium and consequently, enhanced myocardial contractility and vasodilation.^{[3][4]}

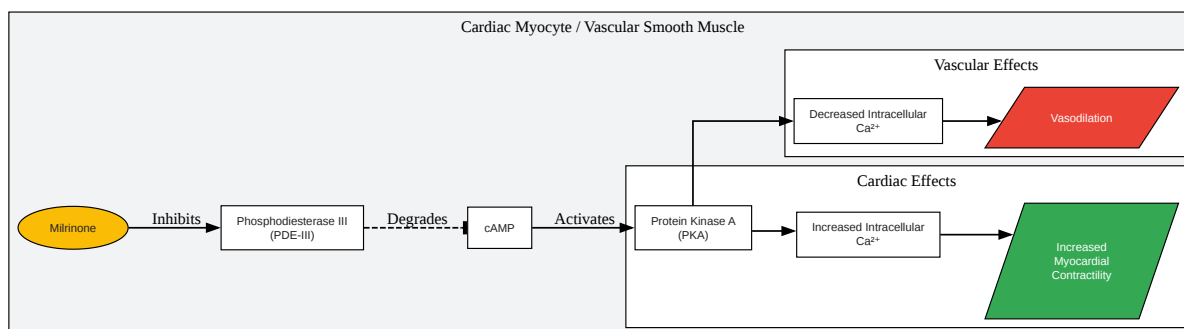
Signaling Pathways

To visualize the distinct molecular mechanisms of Levosimendan and Milrinone, the following diagrams illustrate their respective signaling pathways.



[Click to download full resolution via product page](#)

Caption: Levosimendan's dual mechanism of action.



[Click to download full resolution via product page](#)

Caption: Milrinone's mechanism via PDE-III inhibition.

Comparative Hemodynamic Data

The following tables summarize the quantitative hemodynamic effects of Levosimendan and Milrinone from comparative studies in adult cardiac surgery patients.

Table 1: Effects on Cardiac Index (CI) (L/min/m²)

Study	Levosimendan Group (Mean ± SD)	Milrinone Group (Mean ± SD)	Time Point
Sharma et al.	3.1 ± 0.4	2.7 ± 0.5	6 hours post-infusion
Mishra et al.	3.5 ± 0.6	3.3 ± 0.7	6 hours post-bypass
Unspecified Study[1]	Significantly greater increase	Gradual increase	First 24 hours in ICU

Table 2: Effects on Mean Arterial Pressure (MAP) (mmHg)

Study	Levosimendan Group (Mean ± SD)	Milrinone Group (Mean ± SD)	Time Point
Sharma et al.	75 ± 8	80 ± 9	6 hours post-infusion
Mishra et al.	Maintained with norepinephrine	Maintained with norepinephrine	Post-bypass

Table 3: Effects on Systemic Vascular Resistance Index (SVRI) (dyn·s/cm⁵·m²)

Study	Levosimendan Group (Mean ± SD)	Milrinone Group (Mean ± SD)	Time Point
Sharma et al.	1850 ± 350	2100 ± 400	6 hours post-infusion
Mishra et al.	Significant decrease	Decrease	Post-bypass
Unspecified Study[1]	More significant decrease	Gradual decrease	First 24 hours in ICU

Table 4: Effects on Mean Pulmonary Artery Pressure (MPAP) (mmHg)

Study	Levosimendan Group (Mean ± SD)	Milrinone Group (Mean ± SD)	Time Point
Mishra et al.	Comparable decrease	Comparable decrease	Post-bypass
Unspecified Study[1]	More significant decrease	Gradual reduction	First 24 hours in ICU

Experimental Protocols

The methodologies employed in key comparative studies are detailed below to provide context for the presented data.

Study 1: Sharma et al.

- Objective: To compare the hemodynamic effects of Levosimendan and Milrinone in patients undergoing off-pump coronary artery bypass grafting (OPCABG) with compromised cardiac function.[5]
- Study Design: A prospective, randomized study.[5]
- Patient Population: 128 patients undergoing off-pump CABG with a pre-operative left ventricular ejection fraction (LVEF) of less than 45% and classified as New York Heart Association (NYHA) class III or IV.[5]
- Drug Administration:
 - Levosimendan Group: A loading dose of 12 µg/kg over 10 minutes, followed by an infusion of 0.1 µg/kg/min.[5]
 - Milrinone Group: A loading dose of 50 µg/kg over 10 minutes, followed by an infusion of 0.5 µg/kg/min.[5]
- Hemodynamic Monitoring: Hemodynamic parameters including heart rate (HR), MAP, central venous pressure (CVP), cardiac index (CI), and systemic vascular resistance index (SVRI) were monitored at baseline, after induction, after sternotomy, at 30 minutes, and then at 6, 12, and 24 hours using a Flo-Trac sensor.[5]

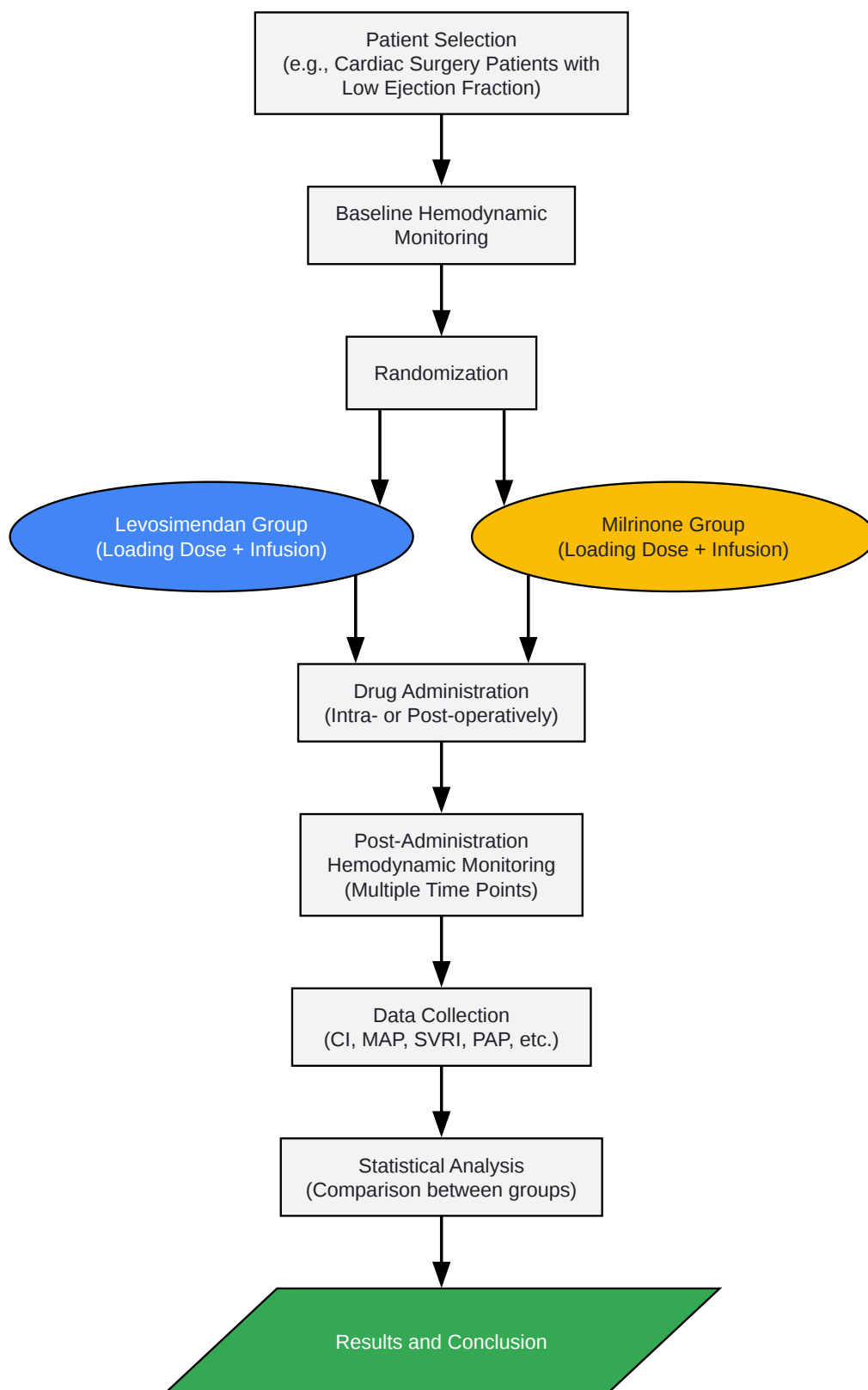
Study 2: Mishra et al.

- Objective: To compare the effects of Levosimendan with Milrinone in cardiac surgical patients with pulmonary hypertension and left ventricular dysfunction.[6]
- Study Design: A prospective, randomized study.[6]
- Patient Population: 40 patients with valvular heart disease and pulmonary artery hypertension undergoing valve surgery.[6]
- Drug Administration:
 - Levosimendan Group: A bolus of 10 µg/kg followed by an infusion of 0.1 µg/kg/min for 24 hours after surgery.[6]

- Milrinone Group: A bolus of 50 µg/kg followed by an infusion of 0.5 µg/kg/min for 24 hours after surgery.[6]
- Hemodynamic Monitoring: Hemodynamic parameters were measured using a pulmonary artery catheter, and biventricular functions were assessed using echocardiography.[6]

Experimental Workflow

The following diagram illustrates a typical experimental workflow for comparing the hemodynamic effects of Levosimendan and Milrinone in a cardiac surgery model.



[Click to download full resolution via product page](#)

Caption: Comparative experimental workflow.

Summary and Conclusion

Both Levosimendan and Milrinone effectively improve cardiac performance in patients undergoing cardiac surgery by increasing cardiac output and reducing systemic and pulmonary vascular resistance.[1] However, studies suggest that Levosimendan may lead to a more significant increase in cardiac index and a more pronounced reduction in systemic and pulmonary vascular resistance compared to Milrinone.[1] Levosimendan use was associated with a higher heart rate and a greater need for norepinephrine to maintain mean arterial pressure in some studies.[6][7] The choice between Levosimendan and Milrinone should be guided by the specific hemodynamic goals for the patient and a thorough understanding of their individual clinical context. Further large-scale, randomized controlled trials are warranted to definitively establish the superiority of one agent over the other in specific cardiac surgery populations and to evaluate long-term outcomes.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Physiological and pathological roles of protein kinase A in the heart - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Milrinone: basic and clinical pharmacology and acute and chronic management - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Milrinone - StatPearls - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 4. What is the mechanism of Milrinone Lactate? [synapse.patsnap.com]
- 5. jstage.jst.go.jp [jstage.jst.go.jp]
- 6. Binding of levosimendan, a calcium sensitizer, to cardiac troponin C - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. Interaction of levosimendan with cardiac troponin C in the presence of cardiac troponin I peptides - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [A Head-to-Head Comparison of Levosimendan and Milrinone in Cardiac Surgery]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b15142733#levosimendan-vs-milrinone-hemodynamic-effects-in-cardiac-surgery-models>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com